

Introduction: The Significance of Fluorinated Benzonitriles

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Compound of Interest

Compound Name: 4-(1-Cyano-1-methylethyl)-3-fluorobenzonitrile

CAS No.: 1314741-25-7

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Fluorinated organic molecules are of paramount importance in modern drug discovery and development. The introduction of fluorine atoms into a molecular scaffold can profoundly influence its pharmacokinetic and physicochemical properties, including metabolic stability, lipophilicity, and binding affinity to biological targets. The nitrile group, a versatile functional group, serves as a key building block in the synthesis of a wide array of pharmaceuticals and is recognized for its role as a carbonyl bioisostere and its ability to participate in crucial binding interactions.^{[1][2]}

4-(1-Cyano-1-methylethyl)-3-fluorobenzonitrile combines these key features: a benzonitrile core, a fluorine substituent, and a cyano-functionalized tertiary alkyl group. This unique combination suggests its potential as a valuable intermediate or a final active pharmaceutical ingredient (API) in various therapeutic areas.

Molecular Structure and Physicochemical Properties

The chemical structure of **4-(1-Cyano-1-methylethyl)-3-fluorobenzonitrile** is presented below.

Figure 1: Chemical structure of **4-(1-Cyano-1-methylethyl)-3-fluorobenzonitrile**.

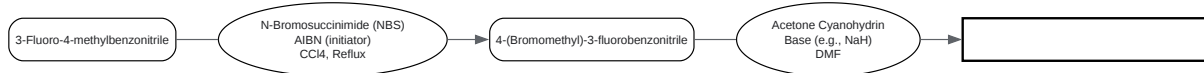
Predicted Physicochemical Properties

The following table summarizes the predicted physicochemical properties of **4-(1-Cyano-1-methylethyl)-3-fluorobenzonitrile**, extrapolated from data for related compounds such as 4-fluorobenzonitrile and 3-fluoro-4-methylbenzonitrile.^{[3][4]}

Property	Predicted Value	Rationale and Comparative Data
Molecular Formula	C12H10FN2	Based on the chemical structure.
Molecular Weight	201.22 g/mol	Calculated from the molecular formula.
Appearance	White to off-white crystalline solid	Similar to many benzonitrile derivatives.[5][6]
Melting Point	80 - 100 °C	Expected to be higher than 4-fluorobenzonitrile (32-34 °C) due to increased molecular weight and complexity.[6]
Boiling Point	> 250 °C	Significantly higher than 4-fluorobenzonitrile (188 °C) due to increased mass and polarity. [6]
Solubility	Soluble in organic solvents (e.g., DMSO, DMF, Chloroform); Insoluble in water.	Typical for aromatic nitriles.[6]
LogP	~ 2.5 - 3.5	Increased lipophilicity compared to 4-fluorobenzonitrile (LogP ~1.6) due to the added alkyl group.

Proposed Synthesis Pathway

A plausible and efficient synthetic route to **4-(1-Cyano-1-methylethyl)-3-fluorobenzonitrile** can be designed starting from commercially available 3-fluoro-4-methylbenzonitrile. This multi-step synthesis involves a free-radical bromination followed by a nucleophilic substitution.



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Figure 2: Proposed synthesis workflow for **4-(1-Cyano-1-methylethyl)-3-fluorobenzonitrile**.

Step-by-Step Experimental Protocol

Step 1: Synthesis of 4-(Bromomethyl)-3-fluorobenzonitrile

This step is a well-established free-radical bromination of the benzylic methyl group.

- **Reaction Setup:** To a solution of 3-fluoro-4-methylbenzonitrile (1.0 eq) in a suitable solvent such as carbon tetrachloride (CCl₄), add N-bromosuccinimide (NBS) (1.1 eq).
- **Initiation:** Add a catalytic amount of a radical initiator, such as azobisisobutyronitrile (AIBN) (0.05 eq).
- **Reaction Conditions:** Heat the mixture to reflux (approximately 77 °C for CCl₄) and monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS). The reaction is typically complete within 2-4 hours.
- **Work-up and Purification:** Upon completion, cool the reaction mixture to room temperature and filter off the succinimide byproduct. The filtrate is then washed with water and brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product can be purified by recrystallization or column chromatography to yield 4-(bromomethyl)-3-fluorobenzonitrile as a white to pale yellow solid.^{[5][7]}

Step 2: Synthesis of **4-(1-Cyano-1-methylethyl)-3-fluorobenzonitrile**

This step involves a nucleophilic substitution of the bromide with a cyanide source that also provides the gem-dimethyl groups. Acetone cyanohydrin is an ideal reagent for this transformation.

- **Preparation of the Nucleophile:** In a flame-dried flask under an inert atmosphere (e.g., Argon), suspend sodium hydride (NaH) (1.2 eq) in anhydrous N,N-dimethylformamide (DMF). Cool the suspension to 0 °C.
- **Addition of Acetone Cyanohydrin:** Slowly add acetone cyanohydrin (1.2 eq) to the NaH suspension. Stir the mixture at 0 °C for 30 minutes to form the corresponding sodium salt.
- **Nucleophilic Substitution:** Add a solution of 4-(bromomethyl)-3-fluorobenzonitrile (1.0 eq) in anhydrous DMF to the reaction mixture at 0 °C.
- **Reaction Conditions:** Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by TLC or LC-MS.
- **Work-up and Purification:** Quench the reaction by the slow addition of water. Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate). The combined organic layers are washed with water and brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel to afford the desired **4-(1-Cyano-1-methylethyl)-3-fluorobenzonitrile**.

Potential Applications in Drug Discovery and Materials Science

The structural motifs present in **4-(1-Cyano-1-methylethyl)-3-fluorobenzonitrile** suggest its utility in several areas of research and development.

Medicinal Chemistry

- **Enzyme Inhibitors:** The nitrile group can act as a key pharmacophore in enzyme inhibitors, for instance, by forming reversible covalent bonds or participating in hydrogen bonding and dipole-dipole interactions within an active site.^[1] The fluorinated phenyl ring can enhance binding affinity and improve metabolic stability. This scaffold could be explored for indications such as oncology, where kinase inhibitors often feature similar structures, or in the development of inhibitors for proteases and other enzyme classes.
- **Receptor Modulators:** The overall electronic and steric profile of the molecule makes it a candidate for modulating the activity of various receptors. The lipophilic nature of the tertiary

alkyl group combined with the polar nitrile and fluorine functionalities could lead to favorable interactions with receptor binding pockets.

Materials Science

- **Polymer Chemistry:** Benzonitrile derivatives are used in the synthesis of high-performance polymers. The presence of the fluorine atom can impart desirable properties such as thermal stability and chemical resistance.^[5]
- **Organic Electronics:** The electronic properties of the fluorinated aromatic system could be of interest in the design of new organic electronic materials.

Safety and Handling

While specific toxicity data for **4-(1-Cyano-1-methylethyl)-3-fluorobenzonitrile** is not available, it should be handled with the standard precautions for a novel chemical compound. Based on related structures, the following should be considered:

- **Toxicity:** Organic nitriles can be toxic if ingested, inhaled, or absorbed through the skin. The precursor, 4-(bromomethyl)-3-fluorobenzonitrile, is a lachrymator and an irritant.^[8]
- **Personal Protective Equipment (PPE):** Always handle this compound in a well-ventilated fume hood. Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- **Disposal:** Dispose of chemical waste in accordance with local and national regulations.

Conclusion

4-(1-Cyano-1-methylethyl)-3-fluorobenzonitrile is a promising, albeit not extensively characterized, chemical entity. Its synthesis is achievable through established organic chemistry methodologies. The combination of a fluorinated benzonitrile core with a cyano-functionalized tertiary alkyl group makes it a highly attractive scaffold for the development of novel pharmaceuticals and advanced materials. Further research into its synthesis, characterization, and biological activity is warranted to fully elucidate its potential.

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